

Enzymatic Synthesis of 8-Amino-7-oxononanoic Acid: A Detailed Protocol

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Compound of Interest

Compound Name: *8-Amino-7-oxononanoic acid*
hydrochloride

Cat. No.: *B15552969*

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Abstract

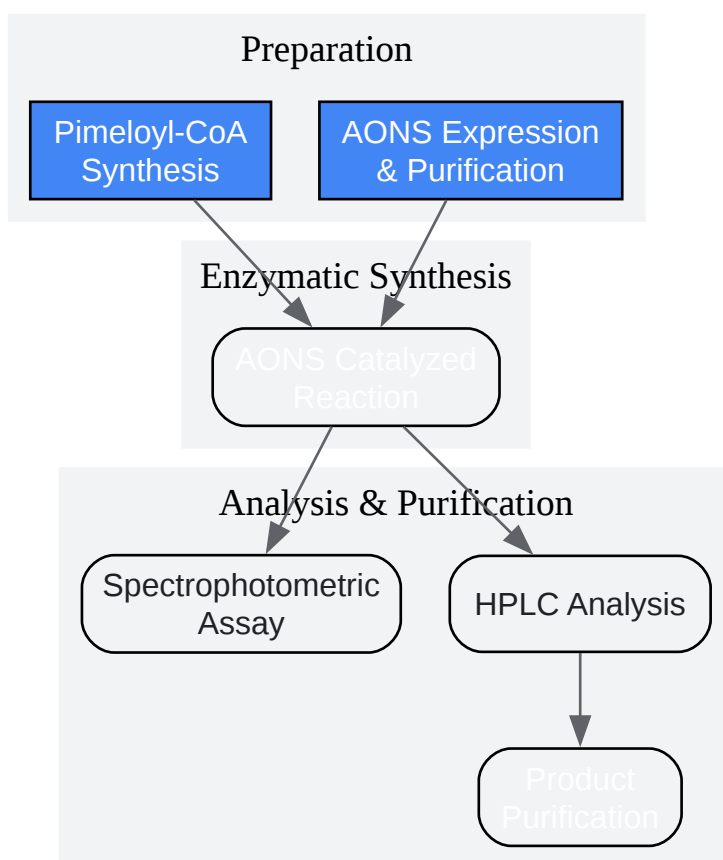
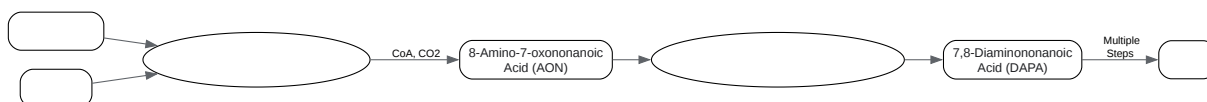
This application note provides a detailed protocol for the enzymatic synthesis of 8-amino-7-oxononanoic acid (AON), a key intermediate in the biotin biosynthesis pathway. The synthesis is catalyzed by 8-amino-7-oxononanoate synthase (AONS), a pyridoxal-5'-phosphate (PLP) dependent enzyme. This document outlines the procedures for the preparation of the substrate pimeloyl-CoA, the expression and purification of recombinant AONS, the enzymatic synthesis of AON, and the subsequent analysis of the product. The provided protocols are compiled from established methodologies to ensure reproducibility and high yield.

Introduction

8-Amino-7-oxononanoic acid (AON), also known as 7-keto-8-aminopelargonic acid (KAPA), is a crucial precursor in the biosynthesis of biotin (Vitamin B7). The enzymatic synthesis of AON is the first committed step in this pathway and is catalyzed by 8-amino-7-oxononanoate synthase (AONS, EC 2.3.1.47), also known as BioF. AONS catalyzes the decarboxylative condensation of L-alanine and pimeloyl-Coenzyme A (pimeloyl-CoA) to yield AON, CoA, and CO₂.^[1] Understanding and optimizing this enzymatic reaction is of significant interest for the industrial production of biotin and for the development of novel antimicrobial agents targeting this essential pathway. This protocol details a robust method for the laboratory-scale synthesis of AON using recombinant AONS.

Signaling Pathway and Experimental Workflow

The enzymatic synthesis of AON is a key step in the biotin biosynthesis pathway. The overall experimental procedure involves the preparation of the enzyme and substrates, the enzymatic reaction, and subsequent analysis.



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References

- 1. Synthesis of pimeloyl coenzyme A - PubMed [pubmed.ncbi.nlm.nih.gov]
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